

C.I. Acid Brown 83 chemical properties and structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid Brown 83

Cat. No.: B15622580

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An In-depth Technical Guide to **C.I. Acid Brown 83**: Chemical Properties and Structure

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Acid Brown 83 is a synthetic dye belonging to the class of acid dyes. Structurally, it is characterized as a double azo, metal complex dye.^[1] Its unique chemical properties and structure make it a subject of interest in various industrial and research applications, primarily in the dyeing of protein fibers such as wool and leather. This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental protocols associated with **C.I. Acid Brown 83**.

Chemical Structure and Identification

C.I. Acid Brown 83 is a complex molecule containing two azo groups (-N=N-) and a coordinated copper atom. The presence of the sulfonic acid group imparts its acidic nature and water solubility.

Molecular Structure: Double azo, Metal Complexes^[1]

Chemical Formula: $C_{18}H_{11}CuN_6NaO_8S$ ^[2]

Synonyms: Acid Brown C2G, Acid Brown CG, Acid Brown CGG, Brown MGG^[1]

The IUPAC name for the parent compound is sodium;3-[[3-[(3-amino-4-nitrophenyl)diazenyl]-2,5-dihydroxyphenyl]diazenyl]-4-hydroxybenzenesulfonate;copper.[3]

Physicochemical Properties

A summary of the key physicochemical properties of **C.I. Acid Brown 83** is presented in the table below. It is important to note that much of the available quantitative data is computed, with limited experimentally determined values.

Property	Value	Source
IUPAC Name	sodium;3-[[3-[(3-amino-4-nitrophenyl)diazenyl]-2,5-dihydroxyphenyl]diazenyl]-4-hydroxybenzenesulfonate;copper	[3]
C.I. Number	20250	[1][4][5]
CAS Number	13011-68-2	[1][5]
Molecular Formula	C ₁₈ H ₁₁ CuN ₆ NaO ₈ S	[2]
Molecular Weight	557.9 g/mol (Computed)	[2]
Appearance	Brown Powder	[4][5]
Hue	Yellowish Brown	[4][5]
Solubility	Soluble in water.[1][4][5] Insoluble in alcohol.[6]	[1][4][5][6]
UV-Vis λ_{max}	448 nm	
Melting Point	Data not available	
Boiling Point	Data not available	

Spectral Data

- UV-Visible Spectroscopy: The UV-visible spectrum of **C.I. Acid Brown 83** in solution exhibits a maximum absorption (λ_{max}) at approximately 448 nm. This absorption is characteristic of

the extensive conjugation present in the azo dye structure. The presence of the copper complex can influence the position and intensity of the absorption bands.[7]

- Infrared (IR) Spectroscopy: While a specific experimental spectrum for **C.I. Acid Brown 83** is not readily available, the IR spectrum of a copper-complexed azo dye is expected to show characteristic peaks. The stretching vibration of the -N=N- azo group typically appears in the region of 1400-1500 cm^{-1} . Upon complexation with copper, this peak may shift, indicating the coordination of the azo nitrogen with the metal ion.[8] Other significant peaks would include those for O-H, N-H, S=O (from the sulfonate group), and C-N bonds.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Detailed ^1H -NMR and ^{13}C -NMR data for **C.I. Acid Brown 83** are not widely reported in the literature. The complexity of the molecule and the paramagnetic nature of the Cu(II) ion can lead to broad and challenging-to-interpret NMR spectra.[9][10]

Experimental Protocols

General Synthesis of C.I. Acid Brown 83

The manufacturing of **C.I. Acid Brown 83** involves a multi-step synthesis, which is typical for complex azo dyes. The following is a generalized experimental protocol based on the known chemistry of azo dye synthesis and complexation.

Materials:

- 3-Amino-4-methoxybenzenesulfonic acid
- Resorcinol
- Sodium nitrite
- Hydrochloric acid
- Copper (II) sulfate pentahydrate
- Aqueous ammonia
- 4-Nitrobenzene-1,3-diamine

- Sodium hydroxide
- Ice

Procedure:

- Diazotization of 3-Amino-4-methoxybenzenesulfonic acid:
 - Dissolve 3-Amino-4-methoxybenzenesulfonic acid in a dilute hydrochloric acid solution.
 - Cool the solution to 0-5 °C in an ice bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite with constant stirring, maintaining the temperature below 5 °C. The completion of the diazotization can be checked with starch-iodide paper.
- Coupling with Resorcinol:
 - Prepare a solution of resorcinol in a dilute aqueous sodium hydroxide solution and cool it to 0-5 °C.
 - Slowly add the diazonium salt solution from step 1 to the resorcinol solution with vigorous stirring, maintaining the low temperature and alkaline pH.
 - Allow the coupling reaction to proceed for a few hours until the formation of the monoazo dye is complete.
- Copper Complexation:
 - To the solution containing the monoazo dye, add an aqueous solution of copper (II) sulfate.
 - Add aqueous ammonia and heat the mixture. This step facilitates the formation of the copper complex and results in the substitution of the methoxy group with a hydroxyl group.
[1]
 - The copper-complexed intermediate will precipitate. Isolate the solid by filtration and wash it with water.

- Second Diazotization and Coupling:
 - Prepare a diazonium salt of 4-Nitrobenzene-1,3-diamine following a similar procedure as in step 1.
 - Disperse the copper-complexed intermediate in an alkaline solution and cool to 0-5 °C.
 - Slowly add the second diazonium salt solution to the dispersion of the copper complex with constant stirring.
 - After the coupling is complete, the final **C.I. Acid Brown 83** dye will precipitate.
- Isolation and Purification:
 - Isolate the precipitated dye by filtration.
 - Wash the dye with a brine solution to facilitate the removal of impurities.
 - Dry the final product in an oven at a suitable temperature.

Analytical Method: UV-Visible Spectrophotometry

A common method for the quantitative analysis of **C.I. Acid Brown 83** in solution is UV-Visible spectrophotometry.

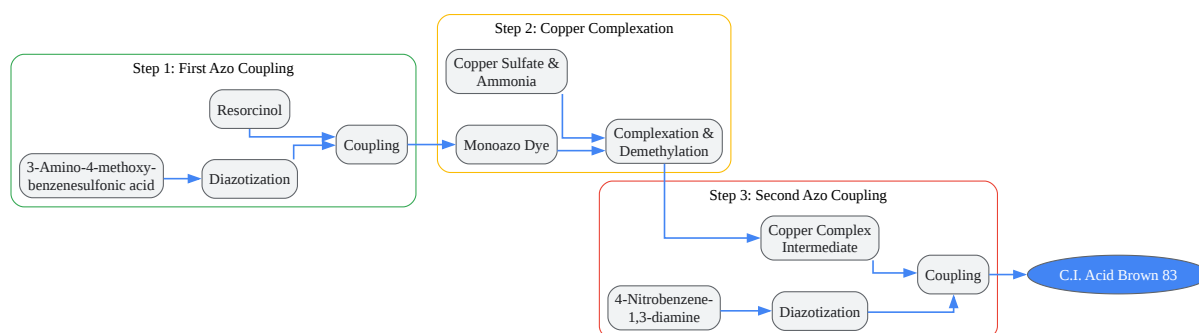
Protocol:

- Preparation of Standard Solutions: Prepare a series of standard solutions of **C.I. Acid Brown 83** of known concentrations in deionized water.
- Spectrophotometer Setup: Set the spectrophotometer to scan a wavelength range that includes the λ_{max} of the dye (e.g., 300-700 nm).
- Measurement: Measure the absorbance of each standard solution at the λ_{max} of 448 nm.
- Calibration Curve: Plot a calibration curve of absorbance versus concentration.
- Sample Analysis: Measure the absorbance of the unknown sample and determine its concentration using the calibration curve.

Logical Relationships and Workflows

Synthesis Workflow of C.I. Acid Brown 83

The synthesis of **C.I. Acid Brown 83** can be visualized as a sequential workflow.

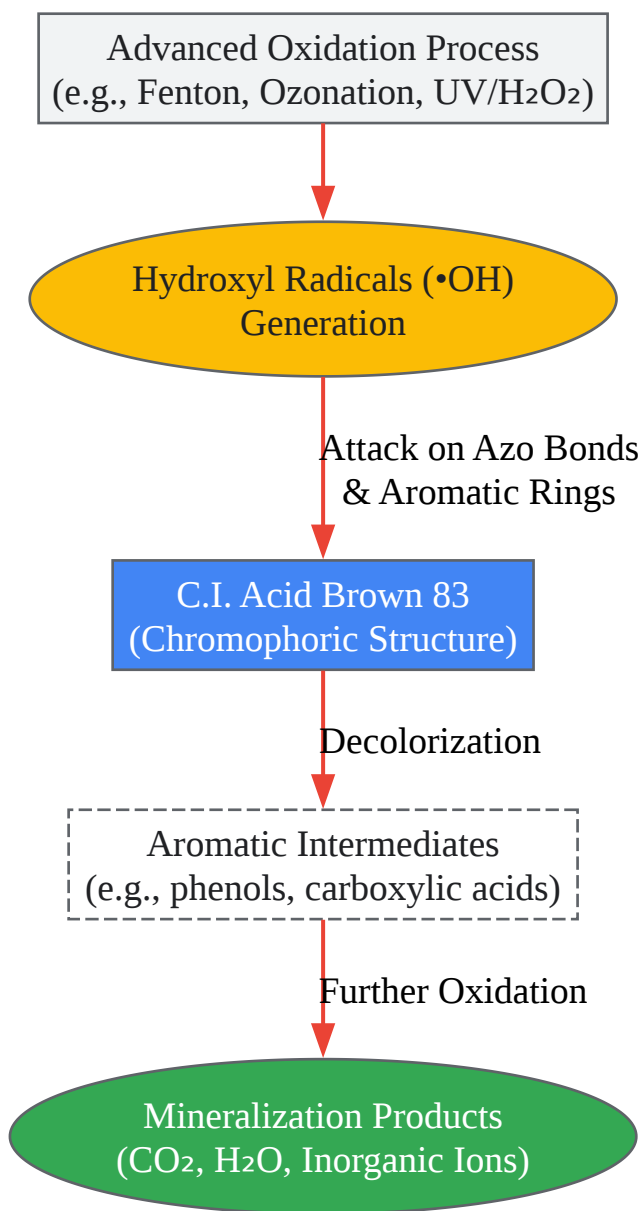


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Caption: Synthesis workflow for **C.I. Acid Brown 83**.

Degradation Pathway by Advanced Oxidation Processes

C.I. Acid Brown 83 can be degraded by Advanced Oxidation Processes (AOPs), which involve the generation of highly reactive hydroxyl radicals ($\bullet\text{OH}$).[\[11\]](#)[\[12\]](#)[\[13\]](#)



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Caption: Degradation of **C.I. Acid Brown 83** via AOPs.

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- To cite this document: BenchChem. [C.I. Acid Brown 83 chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15622580#c-i-acid-brown-83-chemical-properties-and-structure>]

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